

# Core Technical Guide: 5-Bromo-2-hydrazinylbenzoic Acid Hydrochloride

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## Compound of Interest

Compound Name: *5-Bromo-2-hydrazinylbenzoic acid hydrochloride*

Cat. No.: *B6322241*

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **5-Bromo-2-hydrazinylbenzoic acid hydrochloride**. It moves beyond a simple data sheet to provide in-depth insights into its properties, handling, and applications, grounded in established scientific principles.

## Introduction and Strategic Importance

**5-Bromo-2-hydrazinylbenzoic acid hydrochloride** is a substituted aromatic hydrazine derivative. Such compounds are of significant interest in medicinal chemistry and organic synthesis. The presence of a bromine atom, a carboxylic acid, and a hydrazinyl hydrochloride group on the benzoic acid scaffold imparts a unique combination of reactivity and functionality. These features make it a valuable building block for the synthesis of more complex molecules, particularly heterocyclic compounds which form the core of many pharmaceutical agents. The hydrochloride salt form generally enhances the stability and solubility of the parent hydrazine compound, facilitating its use in aqueous reaction media.

Hydrazine derivatives are known to be precursors in the synthesis of various biologically active molecules, including those with potential antifungal, antibacterial, and antitubercular properties[1]. The strategic placement of the bromo and hydrazinyl groups on the benzoic acid ring allows for regioselective reactions, providing a reliable route to specific isomers of target compounds.

## Physicochemical Properties and Characterization

A precise understanding of the physicochemical properties of **5-Bromo-2-hydrazinylbenzoic acid hydrochloride** is fundamental to its effective application. These properties dictate its behavior in different solvent systems, its reactivity, and the appropriate analytical methods for its characterization.

### Key Physicochemical Data

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrClN <sub>2</sub> O <sub>2</sub>	
Molecular Weight	267.51 g/mol	Calculated
CAS Number	1260776-15-5	[2]
Appearance	Typically a white to off-white crystalline solid	[1]
Solubility	Moderately soluble in polar solvents like water and ethanol	[1]

Note: The molecular weight is calculated based on the provided molecular formula.

## Structural Elucidation and Analytical Methodologies

The definitive identification and purity assessment of **5-Bromo-2-hydrazinylbenzoic acid hydrochloride** require a suite of analytical techniques. The choice of method is dictated by the specific information sought, from structural confirmation to quantitative analysis.

A variety of analytical methods are available for the characterization of related compounds, which can be adapted for **5-Bromo-2-hydrazinylbenzoic acid hydrochloride**. These include:

- **High-Performance Liquid Chromatography (HPLC):** A cornerstone for purity assessment and quantification. A reversed-phase C18 column is often suitable for such aromatic compounds.
- **Mass Spectrometry (MS):** Provides crucial information on the molecular weight and fragmentation pattern, confirming the compound's identity.

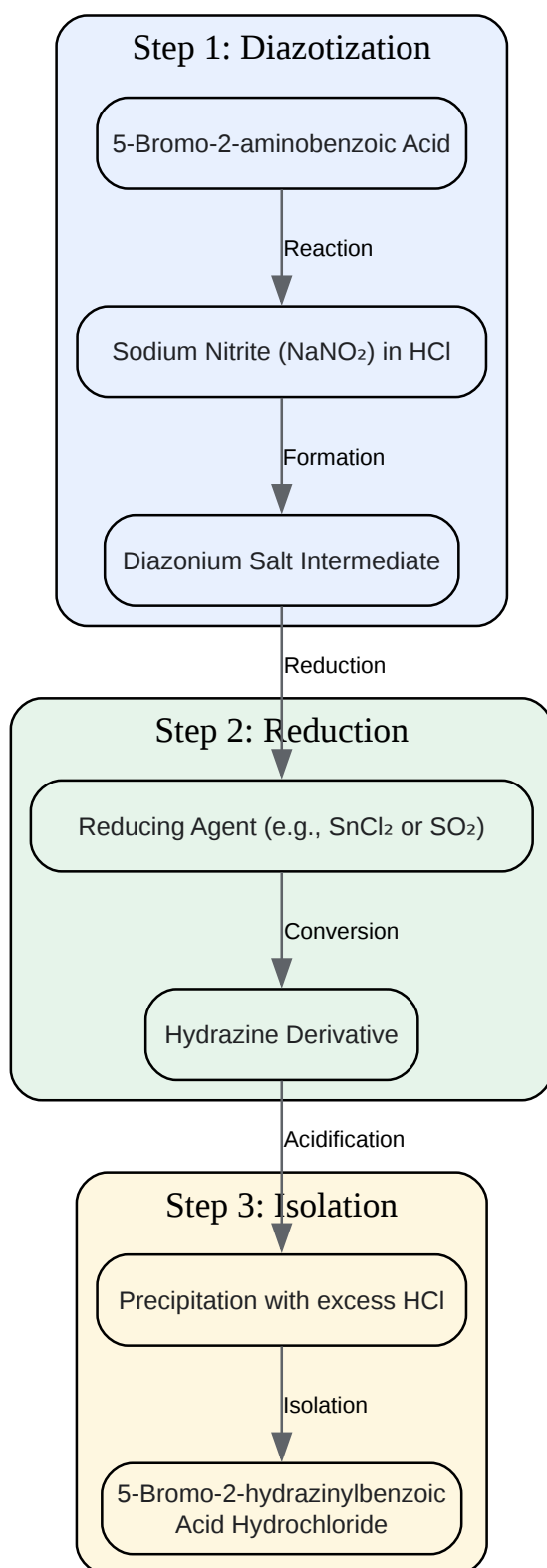
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are indispensable for elucidating the precise molecular structure by revealing the chemical environment of each atom.
- Fourier-Transform Infrared Spectroscopy (FTIR): Useful for identifying the presence of key functional groups such as the carboxylic acid ( $\text{C}=\text{O}$  and  $\text{O}-\text{H}$  stretches) and the hydrazine group ( $\text{N}-\text{H}$  stretches).

## Synthesis and Reaction Principles

The synthesis of hydrazinylbenzoic acid derivatives often involves a multi-step process, typically starting from the corresponding aminobenzoic acid. A general and well-established pathway proceeds through diazotization, reduction, and subsequent hydrolysis[3].

## Illustrative Synthetic Workflow

The following diagram outlines a logical, though generalized, workflow for the synthesis of a hydrazinylbenzoic acid hydrochloride, which serves as a foundational model for the synthesis of **5-Bromo-2-hydrazinylbenzoic acid hydrochloride**.



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Caption: A generalized workflow for the synthesis of a hydrazinylbenzoic acid hydrochloride.

### Causality in Experimental Choices:

- **Diazotization:** The use of sodium nitrite in a strong acid like hydrochloric acid is a classic and efficient method for converting a primary aromatic amine to a diazonium salt. The low temperature (typically 0-5 °C) is critical to prevent the decomposition of the unstable diazonium intermediate.
- **Reduction:** The choice of reducing agent is pivotal. Stannous chloride ( $\text{SnCl}_2$ ) is a common and effective choice for the reduction of diazonium salts to hydrazines. Alternatively, sulfur dioxide can be used, which is a method detailed in Organic Syntheses for a related compound[4].
- **Isolation as Hydrochloride:** The final product is often isolated as its hydrochloride salt by precipitation from an acidic solution. This not only aids in purification but also enhances the stability of the hydrazine, which can be susceptible to oxidation in its free base form.

## Applications in Drug Development and Research

**5-Bromo-2-hydrazinylbenzoic acid hydrochloride** is a valuable intermediate in the synthesis of various pharmaceutical compounds. Its utility stems from the reactivity of the hydrazine group, which can readily participate in condensation reactions to form heterocyclic rings.

This compound and its analogs are precursors for creating molecules that are investigated for a range of therapeutic applications. The synthesis of compounds for use as antidiabetics is a notable area of research where similar bromo-substituted benzoic acid derivatives are employed[5][6][7]. The bromine atom also provides a site for further functionalization through cross-coupling reactions, expanding the synthetic possibilities.

## Safety, Handling, and Storage

As with all hydrazine derivatives, **5-Bromo-2-hydrazinylbenzoic acid hydrochloride** should be handled with care due to its potential toxicity. Hydrazine-containing compounds as a class are often considered potentially carcinogenic and can cause irritation to the skin, eyes, and respiratory tract[1].

### Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably a fume hood, to minimize inhalation exposure.
- Storage: Store in a cool, dry place away from oxidizing agents. The container should be tightly sealed to prevent moisture absorption, as the compound can be hygroscopic<sup>[1]</sup>.

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